

Technical Guide: 5-Ethyl-3,3,4-trimethylheptane

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Compound of Interest

Compound Name: 5-Ethyl-3,3,4-trimethylheptane

Cat. No.: B14560231

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Executive Summary

This document provides a concise technical overview of the chemical compound **5-Ethyl-3,3,4-trimethylheptane**. The primary focus of this guide is to furnish researchers and professionals in the scientific community with fundamental data, including its chemical identifiers and physicochemical properties. It is important to note that, as a saturated acyclic hydrocarbon, **5-Ethyl-3,3,4-trimethylheptane** is not typically associated with direct applications in drug development or complex biological signaling pathways. Consequently, this guide centers on its chemical identity and characteristics.

Chemical Identification and Properties

5-Ethyl-3,3,4-trimethylheptane is a branched alkane. Its unique structure is defined by a heptane backbone with ethyl and methyl substituents at specific positions. The standard identifier for this compound is its CAS (Chemical Abstracts Service) Registry Number.

Data Presentation: Physicochemical Properties

The quantitative data available for **5-Ethyl-3,3,4-trimethylheptane** are summarized in the table below. These properties are primarily based on computational models and standard chemical references.

Property	Value	Source
CAS Number	62198-73-6	[1]
Molecular Formula	C ₁₂ H ₂₆	[1]
Molecular Weight	170.33 g/mol	[1]
IUPAC Name	5-ethyl-3,3,4-trimethylheptane	[1]
Boiling Point (estimated)	199 °C	[2]
Density (estimated)	0.7850 g/cm ³	[2]
Refractive Index (estimated)	1.4371	[2]
InChIKey	CUWOOQVXUDOHOC-UHFFFAOYSA-N	[1]

Synthesis and Experimental Protocols

A detailed, peer-reviewed synthesis protocol specifically for **5-Ethyl-3,3,4-trimethylheptane** is not readily available in prominent chemical literature. Generally, branched alkanes of this complexity can be synthesized through various established organic chemistry methods, such as Grignard reactions or the alkylation of alkanes, though specific methodologies for this isomer are not widely documented.

Due to the absence of this compound in biological or pharmacological research, there are no established experimental protocols related to its biological activity, efficacy, or mechanism of action.

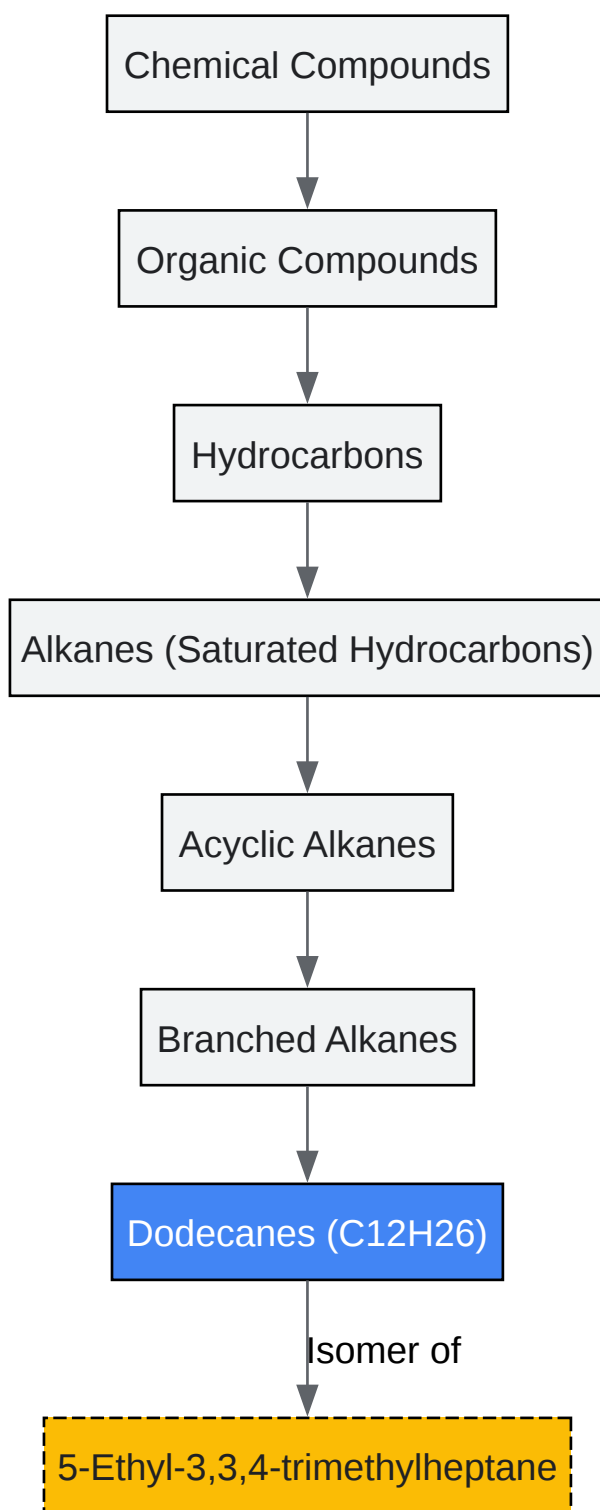
Biological Activity and Relevance in Drug Development

Extensive searches of scientific databases and chemical registries have yielded no evidence of significant biological activity for **5-Ethyl-3,3,4-trimethylheptane**. As a simple, non-polar hydrocarbon, it lacks the functional groups typically required for specific interactions with biological macromolecules such as proteins or nucleic acids. Such compounds are generally considered biologically inert and are not pursued as candidates in drug discovery pipelines.

Consequently, there is no information regarding its involvement in any signaling pathways, and therefore, no corresponding diagrams can be generated. The core requirements for visualizations of experimental workflows or logical relationships are not applicable to this compound due to the lack of relevant research.

Logical Framework for Compound Classification

To illustrate the classification and general context of this compound, the following diagram outlines its position within the broader family of chemical compounds.



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Caption: Hierarchical classification of **5-Ethyl-3,3,4-trimethylheptane**.

Conclusion

5-Ethyl-3,3,4-trimethylheptane is a structurally defined branched alkane with the CAS number 62198-73-6.^[1] Its primary relevance is within the domain of organic chemistry as a structural isomer of dodecane. The available data on this compound are limited to its basic physicochemical properties. There is no current evidence to suggest any application or relevance to the fields of pharmacology, drug development, or biological research. Therefore, complex experimental protocols and signaling pathway information are not available for this compound.

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References

- 1. 5-Ethyl-3,3,4-trimethylheptane | C₁₂H₂₆ | CID 53424857 - PubChem [pubchem.ncbi.nlm.nih.gov]
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